

# Essential Safety and Operational Guide for 4-Mercaptophenylboronic Acid

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## Compound of Interest

Compound Name: **4-Mercaptophenylboronic acid**

Cat. No.: **B1229282**

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Mercaptophenylboronic acid** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this chemical, thereby fostering a secure research environment.

Chemical Identifier:

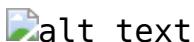
Compound Name	<b>4-Mercaptophenylboronic acid</b>
Synonyms	4-Mercaptobenzeneboronic acid
CAS Number	237429-33-3
Molecular Formula	C <sub>6</sub> H <sub>7</sub> BO <sub>2</sub> S
Molecular Weight	153.99 g/mol
Physical State	Solid (crystal or powder)
Appearance	White to slightly pale yellow
Melting Point	>230 °C

## Hazard Identification and GHS Classification

**4-Mercaptophenylboronic acid** is classified with the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[[1](#)]
- Skin Irritation (Category 2): Causes skin irritation.[[1](#)][[2](#)]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[[1](#)][[2](#)]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[[1](#)]

GHS Pictograms:



Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[[1](#)][[2](#)]
- H319: Causes serious eye irritation.[[1](#)][[2](#)]
- H335: May cause respiratory irritation.[[1](#)]

## Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required equipment.

Protection Type	Specification	Standard
Engineering Controls	All handling of 4-Mercaptophenylboronic acid must be conducted in a certified chemical fume hood.	
Eye/Face Protection	Tightly fitting safety goggles with side shields. A face shield should be worn in conjunction with goggles when there is a high risk of splashing.	EN 166 (EU) or NIOSH (US)
Hand Protection	Chemical-resistant gloves. Nitrile gloves are a suitable choice for general handling. It is advisable to inspect gloves for any degradation before use.	EU Directive 89/686/EEC, EN 374
Skin and Body Protection	A flame-resistant lab coat that is fully fastened. Closed-toe shoes are required.	
Respiratory Protection	For weighing and transferring the solid, a NIOSH-approved N95 dust mask or equivalent respirator should be used to prevent inhalation of the powder.	NIOSH (US) or EN 149 (EU)

## Operational Plan: Step-by-Step Handling Protocol

Safe handling practices are critical to prevent accidental exposure and maintain the integrity of the compound.

### 1. Preparation:

- Ensure a certified chemical fume hood is operational.

- Prepare a 1:1 (v/v) solution of commercial bleach and water in a designated container within the fume hood for immediate decontamination of small spills and equipment.
- Assemble all necessary glassware and equipment. Ensure it is clean and dry.
- Have designated, clearly labeled waste containers for solid and liquid hazardous waste readily accessible within the fume hood.

## 2. Weighing and Transferring the Solid:

- Perform all weighing and transfers of the solid **4-Mercaptophenylboronic acid** inside the chemical fume hood.
- Use anti-static weighing paper or a suitable container to prevent dispersal of the powder.
- Minimize the creation of dust during transfer.
- Close the container tightly immediately after use.

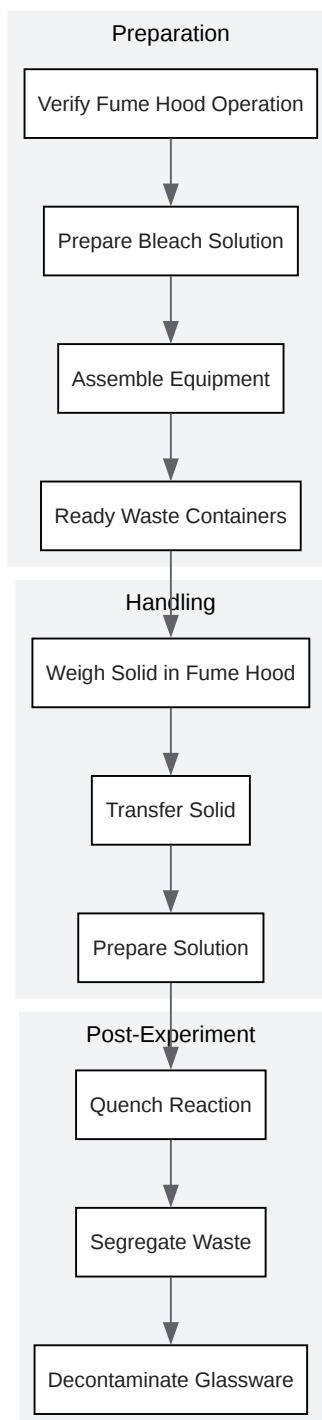
## 3. In Solution:

- When dissolving the solid, add the solvent slowly to the solid to avoid splashing.
- If the process is exothermic, consider cooling the vessel in an ice bath.
- Keep the reaction vessel covered as much as possible to minimize the release of any volatile materials.

## 4. Post-Reaction/Experiment:

- Quench any reactive reagents appropriately before work-up.
- Segregate all waste as described in the disposal plan below.

## Operational Workflow for Handling 4-Mercaptophenylboronic Acid

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Caption: A flowchart illustrating the key steps in the safe handling of **4-Mercaptophenylboronic acid**.

## Disposal Plan

Proper waste disposal is crucial for laboratory safety and environmental protection. **4-Mercaptophenylboronic acid** and its waste must be treated as hazardous.

### 1. Waste Segregation:

- Solid Waste: Unused **4-Mercaptophenylboronic acid**, contaminated gloves, weighing paper, and other solid materials should be collected in a designated, sealable container clearly labeled "Hazardous Waste" with the full chemical name.
- Liquid Waste: Solutions containing **4-Mercaptophenylboronic acid** should be collected in a separate, clearly labeled, and sealable container for liquid hazardous waste. Do not mix with other incompatible waste streams.
- Sharps: Contaminated needles or other sharps must be disposed of in a designated sharps container.

### 2. Decontamination of Glassware:

- Due to the thiol group, glassware should be decontaminated to neutralize the odor.
- Rinse all contaminated glassware with a small amount of a suitable solvent (e.g., ethanol or acetone) and collect the rinsate as liquid hazardous waste.
- Immerse the rinsed glassware in the prepared 1:1 bleach-water solution within the fume hood. Allow it to soak for at least 14 hours.
- After soaking, the glassware can be washed using standard laboratory procedures.

### 3. Spill Management:

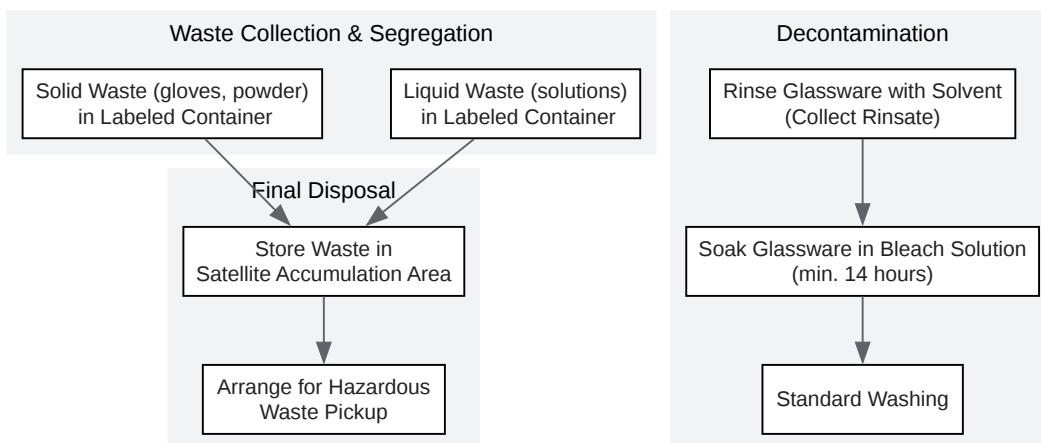
- Small Spills: For small powder spills within the fume hood, carefully sweep up the solid, trying to minimize dust generation, and place it in the solid hazardous waste container. Wipe the area with a damp cloth, and then decontaminate with the bleach solution.

- Large Spills: In the event of a large spill, evacuate the area and follow your institution's emergency procedures.

#### 4. Final Disposal:

- Store all sealed and labeled hazardous waste containers in a designated satellite accumulation area.
- Follow your institution's specific procedures for hazardous waste pickup and disposal.

Disposal Workflow for 4-Mercaptophenylboronic Acid



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Caption: A diagram outlining the disposal process for waste containing **4-Mercaptophenylboronic acid**.

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## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- 2. [research.columbia.edu](http://research.columbia.edu) [research.columbia.edu]
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